

An In-depth Technical Guide to the Physical Characteristics of 1-Bromononane-d3

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Compound of Interest

Compound Name: 1-Bromononane-d3

Cat. No.: B15556592

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics of **1-Bromononane-d3**, a deuterated analog of 1-bromononane. This document is intended for use by researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound.

Introduction

1-Bromononane-d3 (CAS number: 1219799-20-8) is a stable isotope-labeled compound that is valuable in various scientific applications, including metabolic and pharmacokinetic studies. The substitution of three hydrogen atoms with deuterium at a specific position in the nonyl chain provides a tool for tracing and quantification in complex biological systems. While extensive experimental data for **1-Bromononane-d3** is not widely published, this guide compiles available information and provides data for its non-deuterated counterpart, 1-bromononane, as a close approximation. It is important to note that deuterated compounds typically exhibit slight variations in physical properties compared to their non-deuterated analogs due to the increased mass of deuterium.[1][2]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **1-Bromononane-d3** and its non-deuterated form, 1-bromononane.

Property	1-Bromononane-d3	1-Bromononane
CAS Number	1219799-20-8[3]	693-58-3[4][5][6][7][8][9][10][11][12]
Molecular Formula	C ₉ H ₁₆ D ₃ Br	C ₉ H ₁₉ Br[4][10][11][12]
Molecular Weight	~210.17 g/mol [3][13]	207.15 g/mol [5][9][10][14]
Appearance	-	Colorless liquid[4]
Density	1.1 ± 0.1 g/cm ³ [3]	1.084 g/mL at 25 °C[5][8][9]
Boiling Point	221.6 ± 3.0 °C at 760 mmHg[3]	201 °C[5][7][9]
Melting Point	-	-29 °C[4][6][7][15]
Flash Point	90.0 ± 0.0 °C[3]	90 °C[4][5][6][7]
Refractive Index	1.453[3]	n ₂₀ /D 1.454[4][5][8][9]
Solubility	-	Insoluble in water; soluble in chloroform and hexanes.[4][8]
Vapor Pressure	-	0.158 mmHg at 25°C[4]
Isotopic Enrichment	99 atom % D (for 1-Bromononane-9,9,9-d3)	-

Effects of Deuteration on Physical Properties

The replacement of protium (¹H) with deuterium (²H or D) introduces a greater atomic mass. This isotopic substitution can lead to measurable differences in the physical and chemical properties of a molecule.[1][2] The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, which can result in greater metabolic stability.[1] While the electronic properties are largely unchanged, the increased mass can slightly alter properties such as boiling point, melting point, and density.[1]

Experimental Protocols for Characterization

While specific, detailed experimental protocols for determining the physical characteristics of **1-Bromononane-d3** are not readily available in the public domain, standard analytical methods are employed for the characterization of such deuterated compounds.[\[16\]](#)

General Synthetic and Analytical Workflow

The synthesis of deuterated compounds like **1-Bromononane-d3** typically involves the use of deuterated starting materials in standard chemical reactions.[\[16\]](#) For instance, a possible route could involve the bromination of a deuterated nonanol.[\[16\]](#)

The identity and purity of the resulting deuterated compound are confirmed using a combination of analytical techniques:[\[16\]](#)

- Mass Spectrometry (MS): This technique is crucial for confirming the molecular weight of the compound and verifying the successful incorporation of deuterium atoms.[\[16\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Used to confirm the absence of protons at the sites of deuteration.[\[16\]](#)
 - ^2H NMR: Confirms the presence and specific locations of the deuterium atoms within the molecule.[\[16\]](#)
 - ^{13}C NMR: Provides information about the carbon backbone of the molecule.[\[16\]](#)

Determination of Physical Constants

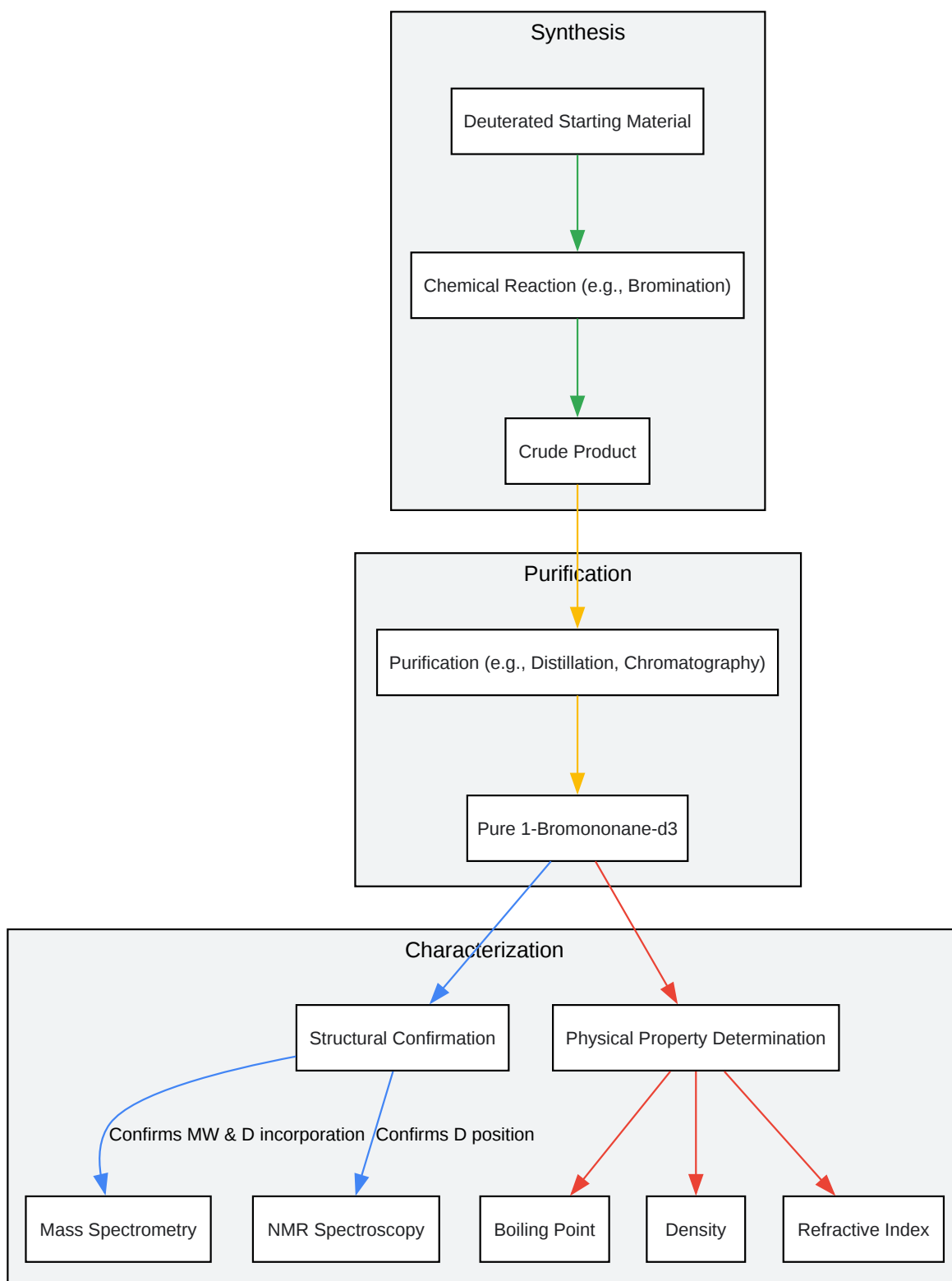
Standard laboratory procedures are used to determine the physical constants of chemical compounds.

- Boiling Point: Determined by distillation at a specific pressure, often atmospheric pressure.
- Melting Point: For solid compounds, this is determined using a melting point apparatus. For a liquid like 1-bromononane, this refers to the freezing point.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[15\]](#)
- Density: Measured using a pycnometer or a digital density meter.[\[17\]](#)

- Refractive Index: Measured using a refractometer, typically at a specified temperature and wavelength (e.g., the sodium D-line).

Logical Relationships in Compound Characterization

The following diagram illustrates the logical workflow for the synthesis and characterization of a deuterated compound like **1-Bromononane-d3**.



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Caption: Workflow for Synthesis and Characterization.

Conclusion

This technical guide provides a summary of the known physical characteristics of **1-Bromononane-d3**, supplemented with data from its non-deuterated analog. The information presented is intended to support researchers and scientists in their work with this important deuterated compound. As more experimental data for **1-Bromononane-d3** becomes available, this guide will be updated accordingly.

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